

# An In-depth Technical Guide to Gamma-Undecalactone (CAS: 104-67-6)

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## Compound of Interest

Compound Name: *Gamma-undecalactone*

Cat. No.: *B092160*

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## Core Identity and Properties

**Gamma-undecalactone** ( $\gamma$ -undecalactone) is a lactone compound recognized for its potent and characteristic sweet, fruity, and peach-like aroma.<sup>[1]</sup> While commonly referred to as Aldehyde C-14, this is a historical misnomer, as its chemical structure is a cyclic ester, not an aldehyde.<sup>[2]</sup> It is a significant molecule in the flavor and fragrance industries and is found naturally in various fruits like peaches and apricots, as well as in butter and heated beef fat.<sup>[3]</sup><sup>[4]</sup>

## Chemical and Physical Data

The fundamental chemical and physical properties of **gamma-undecalactone** are summarized below for easy reference.

Table 1: Chemical Identification of  $\gamma$ -Undecalactone

Identifier	Value
CAS Number	104-67-6[1][5]
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub> [1][5]
Molecular Weight	184.28 g/mol [1][5]
IUPAC Name	5-Heptyloxolan-2-one
Synonyms	Aldehyde C-14, Peach Aldehyde, 4-Undecanolide, 5-Heptyldihydro-2(3H)-furanone, γ-Heptyl-γ-butyrolactone[1][3][5]

Table 2: Physicochemical Properties of γ-Undecalactone

Property	Value
Appearance	Colorless to pale yellow liquid[1][5]
Odor	Sweet, fruity, peach-like, creamy, coconut undertones[1][6]
Density	0.944 - 0.965 g/cm <sup>3</sup> at 20-25 °C[1][3]
Boiling Point	265 - 297 °C at 760 mmHg[1][7]
Flash Point	>100 °C (>230 °F)[1][3]
Refractive Index	1.438 - 1.454 at 20 °C[1][5]
Solubility	Soluble in alcohol and oils; insoluble in water[1]
Vapor Pressure	0.001 - 0.00271 mmHg at 25 °C[1][8]

## Synthesis and Production Protocols

**Gamma-undecalactone** can be produced through various chemical synthesis routes or via biotechnological fermentation. The choice of method often depends on the desired classification ("natural" vs. synthetic) and economic factors.

## Experimental Protocol: Chemical Synthesis via Radical Addition

This method describes the synthesis of **gamma-undecalactone** from n-octanol and acrylic acid using a peroxide initiator.

### Methodology:

- **Apparatus Setup:** A three-necked flask is equipped with a dropping funnel, a thermometer, and a reflux condenser.
- **Initial Charge:** Add 75 mL of n-octanol and 0.2 g of boric acid (catalyst) to the flask.
- **Heating:** Heat the mixture to 170°C while stirring continuously (e.g., 500 rpm with a magnetic stirrer).
- **Reactant Addition:** Prepare a mixture of 25 mL of n-octanol, 8.7 mL of acrylic acid, and 2.4 mL of di-tert-butyl peroxide (initiator). Add this mixture dropwise to the reaction flask at a controlled rate (e.g., 2.6 mL/hour).
- **Reaction:** Once the addition is complete, maintain the reaction mixture at 170°C under reflux for 3 hours to ensure the reaction goes to completion.
- **Work-up:** After cooling, the reaction mixture contains **gamma-undecalactone**, which can be purified by distillation under reduced pressure.

## Experimental Protocol: Biotechnological Production (Biosynthesis)

"Natural" **gamma-undecalactone** can be produced via fermentation, often using yeast species like *Yarrowia lipolytica* that can metabolize fatty acids. While the search results primarily detail the production of gamma-decalactone, the process is analogous for other lactones.

### Methodology:

- **Microorganism & Inoculum:** Cultivate a seed culture of *Yarrowia lipolytica* in a suitable growth medium.

- **Biotransformation Medium:** Prepare a fermentation medium consisting of a precursor fatty acid (e.g., from castor oil), a nitrogen source (e.g., peptone), and an emulsifier (e.g., Tween 80).
- **Fermentation:** Inoculate the biotransformation medium with the seed culture. Conduct the fermentation in a bioreactor at a controlled temperature (e.g., 27°C) and aeration rate (e.g., 0.2 vvm) for several days (e.g., 7 days).
- **Substrate Addition:** The precursor, such as undecylenic acid, is added to the culture. The yeast performs hydroxylation and subsequent  $\beta$ -oxidation cycles to shorten the fatty acid chain, which then lactonizes to form **gamma-undecalactone**.
- **Extraction:** After fermentation, the lactone is typically extracted from the broth using a solvent (e.g., cyclohexane) or by distillation. The pH may be adjusted to ensure the lactone is in its closed-ring form.
- **Purification:** The extracted product is then purified, often by vacuum distillation.

## Analytical Protocols

Gas chromatography coupled with mass spectrometry (GC-MS) is the primary analytical technique for the identification and quantification of **gamma-undecalactone**.

## Experimental Protocol: Quantification by GC-MS

This protocol provides a general framework for the analysis of **gamma-undecalactone** in a complex matrix, such as a food or beverage product.

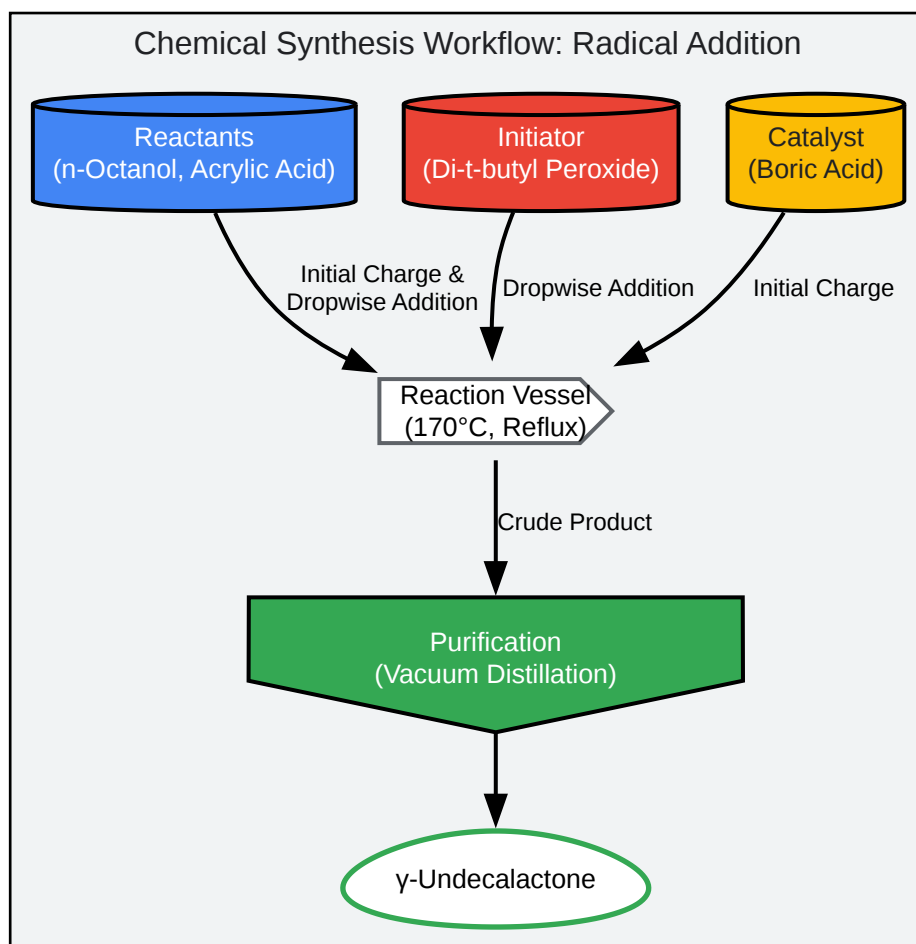
Methodology:

- **Sample Preparation (SPME):** For volatile analysis in a liquid or solid matrix, Solid-Phase Microextraction (SPME) is a preferred method.
  - Place a known amount of the sample (e.g., 5 g) into a headspace vial.
  - If necessary, add a salt solution to improve the partitioning of the analyte into the headspace.

- Expose a SPME fiber (e.g., DVB/CAR/PDMS) to the headspace of the sample at a controlled temperature (e.g., 60°C) for a specific time (e.g., 30 minutes) to adsorb the volatile compounds.
- GC-MS Analysis:
  - Injection: Desorb the SPME fiber in the hot GC inlet (e.g., 250°C) in splitless mode.
  - Column: Use a polar capillary column suitable for flavor compounds (e.g., DB-Wax or equivalent).
  - Oven Program: A typical temperature program would be: start at 40°C, hold for 2 minutes, ramp to 240°C at 5°C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Mass Spectrometer: Operate in electron ionization (EI) mode at 70 eV. Scan a mass range of m/z 40-300.
- Identification and Quantification:
  - Identify **gamma-undecalactone** by comparing its retention time and mass spectrum to that of an authentic standard. The characteristic mass spectrum will show a prominent ion peak at m/z 85.<sup>[9]</sup>
  - Quantify the compound by creating a calibration curve using standards and measuring the peak area of a characteristic ion. The use of an internal standard is recommended for improved accuracy.

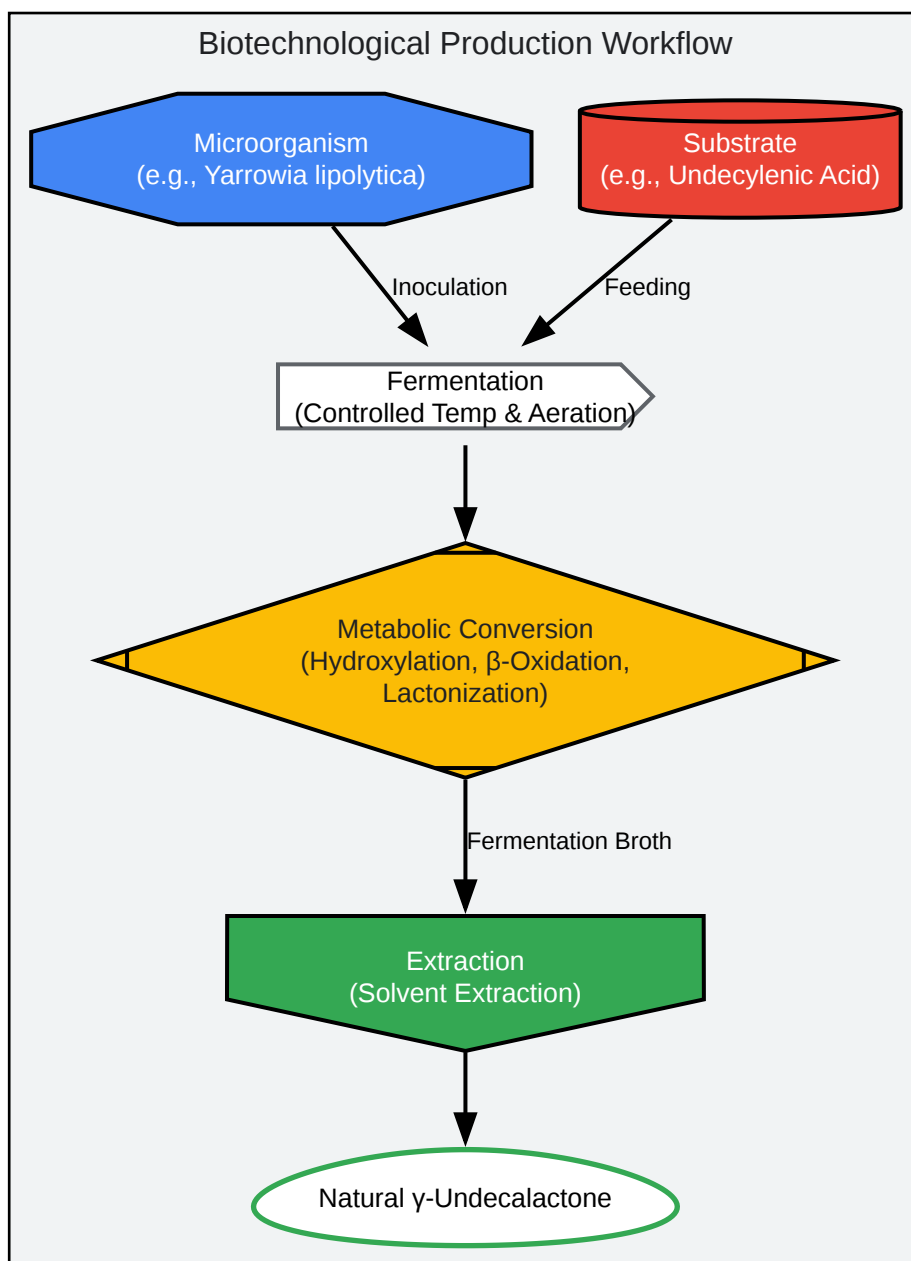
## Visualized Workflows and Relationships

The following diagrams illustrate key processes and relationships involving **gamma-undecalactone**, created using the DOT language for Graphviz.



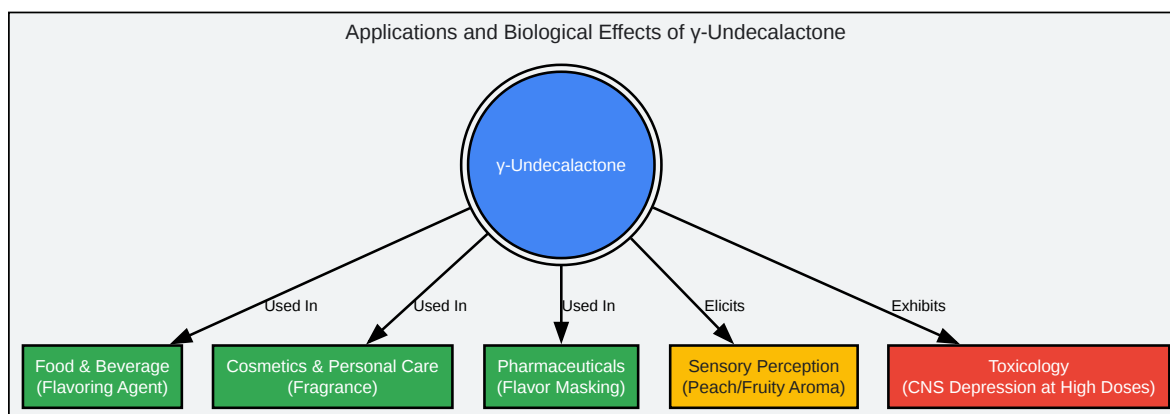
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Caption: A flowchart of the chemical synthesis of  $\gamma$ -undecalactone.



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Caption: A workflow for the 'natural' production of  $\gamma$ -undecalactone.



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Caption: Key applications and known biological effects of  $\gamma$ -undecalactone.

## Conclusion

**Gamma-undecalactone** is a well-characterized aroma compound with significant commercial applications. Its synthesis is achievable through both traditional organic chemistry and modern biotechnological methods, the latter offering a route to a "natural" label. While its primary function is as a sensory modifier in various consumer and pharmaceutical products, its toxicological profile, particularly its effect on the central nervous system at high doses, warrants consideration.[1] To date, the scientific literature has not extensively explored its role in specific cellular signaling pathways, representing a potential area for future research for professionals in drug development seeking to understand the broader biological activities of common excipients and flavorants.

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